

In-Depth Technical Guide: Safety Data Sheet for Amine-PEG6-thiol

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Compound of Interest

Compound Name: Amine-PEG6-thiol

Cat. No.: B11929514

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Audience: Researchers, scientists, and drug development professionals.

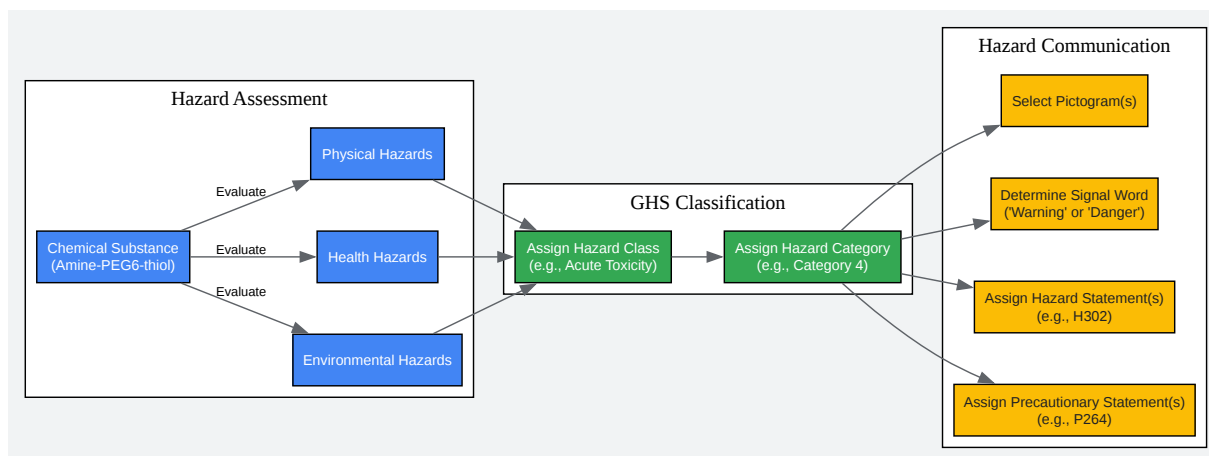
This technical guide provides a comprehensive overview of the safety data for **Amine-PEG6-thiol**, a bifunctional linker commonly utilized in the development of PROTACs (Proteolysis Targeting Chimeras) and other bioconjugation applications. The information presented is aggregated from various supplier Safety Data Sheets (SDS) and is intended to provide a thorough understanding of the potential hazards, safe handling procedures, and emergency responses associated with this compound.

It is critical to note that the properties and hazard classifications of Amine-PEG-thiol can vary depending on its molecular weight and purity. Therefore, users must always consult the specific Safety Data Sheet provided by the manufacturer for the exact product in use.

Hazard Identification and Classification

The hazard classification for **Amine-PEG6-thiol** can differ between suppliers and specific product formulations. While some suppliers classify certain molecular weight versions as not a hazardous substance or mixture, others provide specific GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications. It is crucial to adhere to the classification on the product-specific SDS.

A generalized GHS classification workflow for a potentially hazardous chemical is outlined below:



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GHS Classification Workflow

Based on available data for some variants of Amine-PEG-thiol, the following classifications have been noted:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Physical and Chemical Properties

The physical and chemical properties of **Amine-PEG6-thiol** can vary based on the specific molecular weight and purity. The following table summarizes available data for a specific variant.

Property	Value
Molecular Formula	C12H27NO5S
Molecular Weight	297.41 g/mol
Purity	> 96%
Appearance	Not consistently reported; may be a solid or liquid
Solubility	Soluble in aqueous solutions and most organic solvents

Safe Handling and Storage

Proper handling and storage are essential to ensure the safety of laboratory personnel and to maintain the integrity of the product.

7.1. Precautions for Safe Handling:

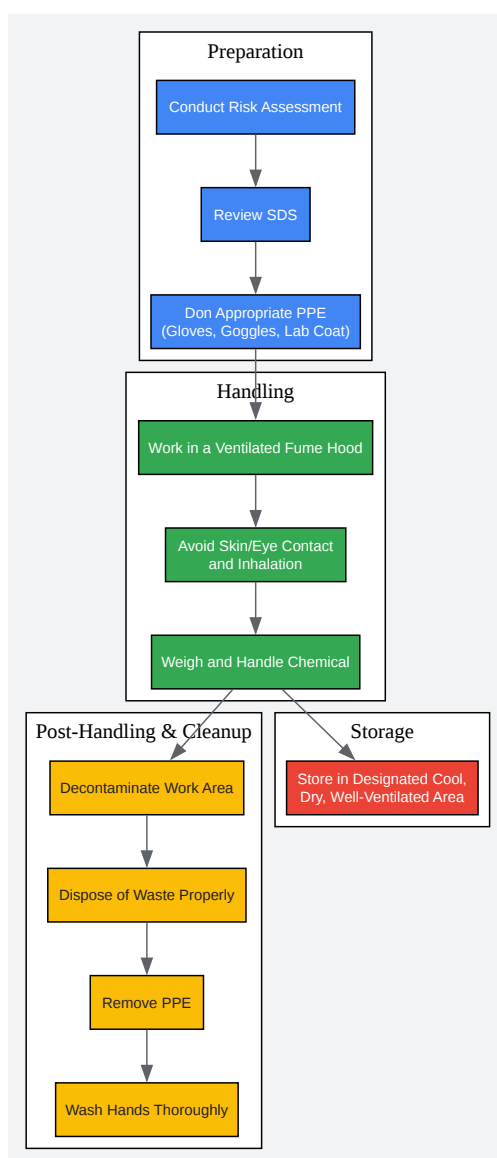
- Avoid contact with skin and eyes.
- Avoid inhalation of vapor, mist, or gas.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

7.2. Conditions for Safe Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.

- Recommended storage temperatures can vary, with some suppliers recommending -20°C for long-term storage.
- For stock solutions, storage at -80°C for up to 6 months or -20°C for up to 1 month is recommended.^[1]
- Avoid direct sunlight.

The following diagram illustrates a logical workflow for the safe handling of **Amine-PEG6-thiol** in a laboratory setting.



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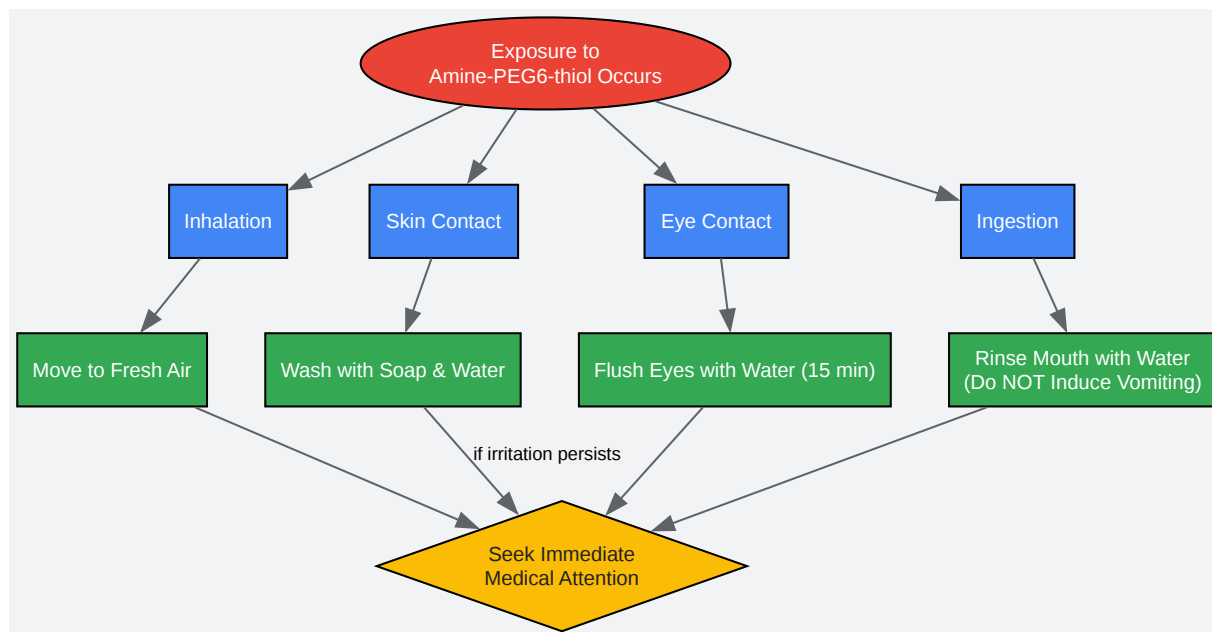
Safe Handling Workflow

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following table and diagram outline the recommended first aid procedures.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

The decision-making process for administering first aid is visualized in the following diagram:



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First Aid Decision Tree

Experimental Protocols

It is important to clarify that Safety Data Sheets do not contain detailed experimental protocols for the application of the chemical in research or manufacturing. The purpose of an SDS is to provide critical safety and handling information.

For protocols related to the use of **Amine-PEG6-thiol** in specific applications such as PROTAC synthesis or bioconjugation, researchers should consult relevant scientific literature and established laboratory procedures. The handling and safety precautions outlined in this guide and the manufacturer's SDS should be integrated into any such experimental protocols.

Personal Protective Equipment (PPE)

To minimize exposure, the use of appropriate personal protective equipment is mandatory when handling **Amine-PEG6-thiol**.

PPE Type	Specifications
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Ensure gloves are inspected prior to use and changed frequently, especially if contaminated.
Respiratory Protection	In case of insufficient ventilation or the formation of aerosols, a NIOSH-approved respirator should be worn.

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Personal Precautions:** Evacuate the area and ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Wear appropriate PPE.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable, closed container for disposal.

Disclaimer: This document is intended for informational purposes only and is not a substitute for the official Safety Data Sheet provided by the manufacturer. Always refer to the product-specific SDS for the most accurate and up-to-date information.

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References

- 1. medchemexpress.com [medchemexpress.com]
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